

A Technical Guide to L-Histidine-15N3: Isotopic Purity and Enrichment Levels

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Compound of Interest

Compound Name: *L-Histidine-15N3*

Cat. No.: *B12060411*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the methods used to determine the isotopic purity and enrichment levels of **L-Histidine-15N3**. It is designed to be a valuable resource for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. This guide details experimental protocols, presents quantitative data in a clear and accessible format, and illustrates key workflows and concepts through detailed diagrams.

Introduction to L-Histidine-15N3

L-Histidine is an essential amino acid involved in various physiological processes. Its isotopically labeled counterpart, **L-Histidine-15N3**, in which the three nitrogen atoms are replaced with the stable isotope ^{15}N , serves as a crucial tracer in metabolic research, proteomics, and drug development. The precise determination of its isotopic purity and enrichment is paramount for the accuracy and reliability of experimental results. Isotopic purity refers to the proportion of the labeled compound that consists solely of the desired isotopologue (in this case, L-Histidine with three ^{15}N atoms), while isotopic enrichment indicates the percentage of a specific isotope at a particular atomic position.

Quantitative Analysis of Isotopic Purity and Enrichment

The isotopic purity and enrichment of **L-Histidine-15N3** are primarily determined using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. Commercial suppliers typically provide a certificate of analysis with stated enrichment levels.

Table 1: Typical Isotopic Enrichment and Chemical Purity of Commercially Available **L-Histidine-15N3**

Supplier	Isotopic Enrichment (atom % ¹⁵ N)	Chemical Purity
Cambridge Isotope Laboratories	>98%	>98%
Sigma-Aldrich	≥95%	≥95% (CP)
MedchemExpress	Not specified	Not specified
Eurisotop	98%	98%
Clearsynth	Not specified	Not specified

Note: Data is sourced from publicly available product information. For specific lot analysis, always refer to the Certificate of Analysis.

A more detailed analysis by high-resolution mass spectrometry can reveal the distribution of different isotopologues, providing a comprehensive isotopic purity profile.

Table 2: Illustrative Isotopic Distribution of **L-Histidine-15N3** (Theoretical)

Isotopologue	Mass Shift (from M+0)	Expected Abundance (for 98% ¹⁵ N Enrichment)
M+0	0	Low
M+1	+1	Low
M+2	+2	Low
M+3	+3	High (~98%)

Experimental Protocols for Isotopic Analysis

The following sections detail the methodologies for determining the isotopic purity and enrichment of **L-Histidine-15N3**.

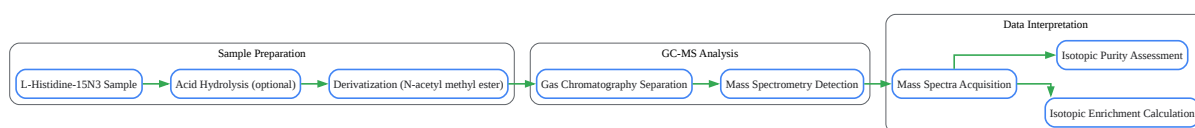
Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the analysis of volatile and semi-volatile compounds. For amino acids, a derivatization step is necessary to increase their volatility.

Protocol for GC-MS Analysis of **L-Histidine-15N3**:

- Sample Preparation and Derivatization:
 - Accurately weigh a small amount of **L-Histidine-15N3** standard.
 - Perform acid hydrolysis to liberate the amino acid if it is in a complex matrix.
 - Derivatize the amino acid to form N-acetyl methyl esters. A common method involves:
 - Esterification with acidified methanol (e.g., 1.85 M HCl in methanol) at 100°C for 1 hour.
 - Acetylation with a mixture of acetic anhydride, trimethylamine, and acetone (1:2:5, v/v/v) at 60°C for 10 minutes.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent GC or similar.
 - Column: Agilent DB-35ms (60 m x 0.32 mm ID, 1.5 µm film thickness) or equivalent.
 - Injector: Splitless injection at 260°C.
 - Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp 1: 15°C/min to 140°C, hold for 4 minutes.

- Ramp 2: 12°C/min to 240°C, hold for 5 minutes.
- Ramp 3: 8°C/min to 255°C, hold for 35 minutes.
- Carrier Gas: Helium at a constant flow rate of 2 mL/min.
- Mass Spectrometer: Thermo Scientific Delta V Advantage isotope-ratio mass spectrometer or equivalent.
- Ionization Mode: Electron Ionization (EI).
- Data Analysis:
 - Acquire mass spectra over a relevant m/z range.
 - Determine the isotopic enrichment by calculating the ratio of the peak areas corresponding to the labeled (M+3) and unlabeled (M+0) L-Histidine fragments.
 - Assess isotopic purity by identifying and quantifying any other isotopologues present in the mass spectrum.



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GC-MS workflow for isotopic analysis.

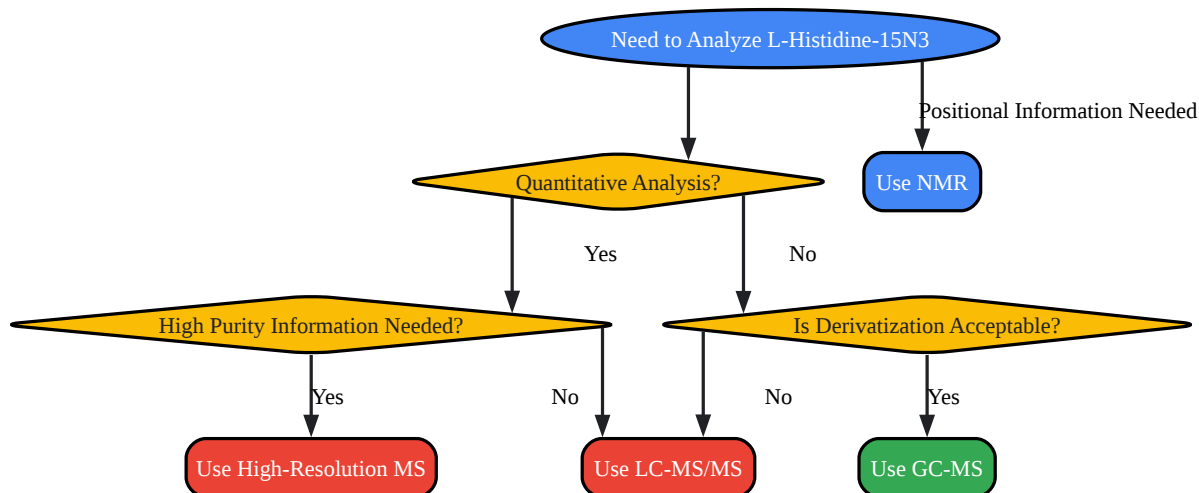
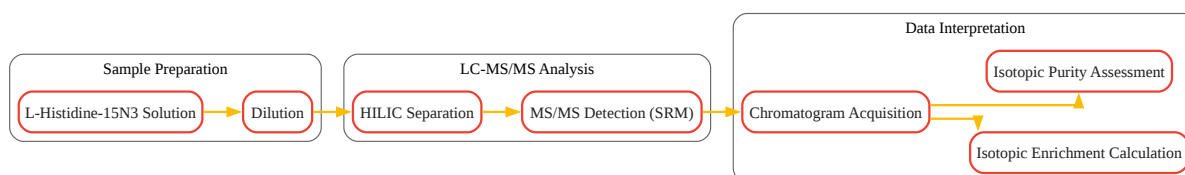
Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique for the analysis of non-volatile and thermally labile compounds like amino acids, often without the need for derivatization.

Protocol for LC-MS/MS Analysis of **L-Histidine-15N3**:

- Sample Preparation:
 - Dissolve a known amount of **L-Histidine-15N3** in a suitable solvent (e.g., water or a mixture of water and organic solvent).
 - For complex matrices, a protein precipitation step followed by supernatant dilution may be necessary.
- LC-MS/MS Instrumentation and Conditions:
 - Liquid Chromatograph: Agilent 1290 Infinity II LC system or equivalent.
 - Column: A hydrophilic interaction liquid chromatography (HILIC) column (e.g., Agilent InfinityLab Poroshell 120 HILIC-Z) or a mixed-mode column is recommended for good retention and separation of polar amino acids.
 - Mobile Phase A: 10 mM Ammonium formate in water with 0.1% formic acid.
 - Mobile Phase B: 95% Acetonitrile with 0.1% formic acid.
 - Gradient: A gradient from high organic to high aqueous mobile phase.
 - Flow Rate: 0.4 mL/min.
 - Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer (e.g., Agilent 6210 MSD TOF).
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - MS/MS Analysis: Selected Reaction Monitoring (SRM) can be used for quantification, monitoring the transition from the precursor ion (m/z of **L-Histidine-15N3**) to a specific product ion.

- Data Analysis:
 - Integrate the peak areas for the different isotopologues of L-Histidine.
 - Calculate the isotopic enrichment by comparing the peak area of the fully labeled **L-Histidine-15N3** to the sum of all isotopologue peak areas.
 - Determine the isotopic purity by assessing the relative abundance of the M+3 peak compared to other isotopic peaks.



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